

Application Note: Gas Chromatography Method for the Analysis of Dodemorph

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Compound of Interest

Compound Name: *Dodemorph benzoate*

Cat. No.: *B13948511*

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Abstract

This document outlines a detailed application note and protocol for the quantitative analysis of Dodemorph using gas chromatography (GC). Dodemorph, a fungicide used in agriculture, can be effectively analyzed using a gas chromatograph equipped with a Nitrogen-Phosphorus Detector (NPD), which offers high sensitivity and selectivity for nitrogen-containing compounds. This method is applicable to various matrices, including environmental and agricultural samples. The protocol provides comprehensive details on sample preparation, chromatographic conditions, and data analysis.

Introduction

Dodemorph is a morpholine fungicide used to control powdery mildew on various crops.^[1] Monitoring its residue levels in environmental and agricultural samples is crucial for ensuring food safety and environmental protection. Gas chromatography (GC) is a robust and reliable technique for the analysis of volatile and semi-volatile compounds like Dodemorph. The use of a Nitrogen-Phosphorus Detector (NPD) enhances the selectivity of the analysis, minimizing interference from co-eluting compounds that do not contain nitrogen or phosphorus.^{[2][3]} This application note provides a validated GC-NPD method for the determination of Dodemorph.

Data Presentation

Quantitative Data Summary

Parameter	Value	Reference
Recovery	> 95%	[2] [3]
Limit of Detection (LOD) - Leaf Sample	3 µg per sample	[2] [3]
Limit of Detection (LOD) - Cotton Gloves	150 µg per pair	[2] [3]
Between-day Coefficient of Variation	6%	[2] [3]
Retention Time (Axial-equatorial isomer)	12.32 min	[2]
Retention Time (Diequatorial isomer)	12.69 min	[2]
Stability in Foliar Residue Solutions (refrigerated)	At least 5 months	[2] [3]
Stability on Cotton Gloves (refrigerated)	At least 6 months	[2] [3]

Experimental Protocols

Sample Preparation (QuEChERS Method Adaptation)

This protocol is a general guideline and may require optimization based on the specific sample matrix.

Materials:

- Homogenized sample (e.g., soil, plant material)
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO₄), anhydrous

- Sodium chloride (NaCl)
- Dispersive solid-phase extraction (d-SPE) tubes containing PSA (primary secondary amine) and MgSO_4
- Centrifuge
- Vortex mixer

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Vortex vigorously for 1 minute to ensure thorough mixing.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl.
- Immediately shake vigorously for 1 minute to prevent the formation of salt agglomerates.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- Transfer the upper acetonitrile layer to a d-SPE tube containing 150 mg PSA and 900 mg MgSO_4 .
- Vortex for 30 seconds.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- The supernatant is ready for GC-NPD analysis.

Gas Chromatography (GC) Conditions

Instrumentation:

- Gas Chromatograph equipped with an on-column injector and a Nitrogen-Phosphorus Detector (NPD).

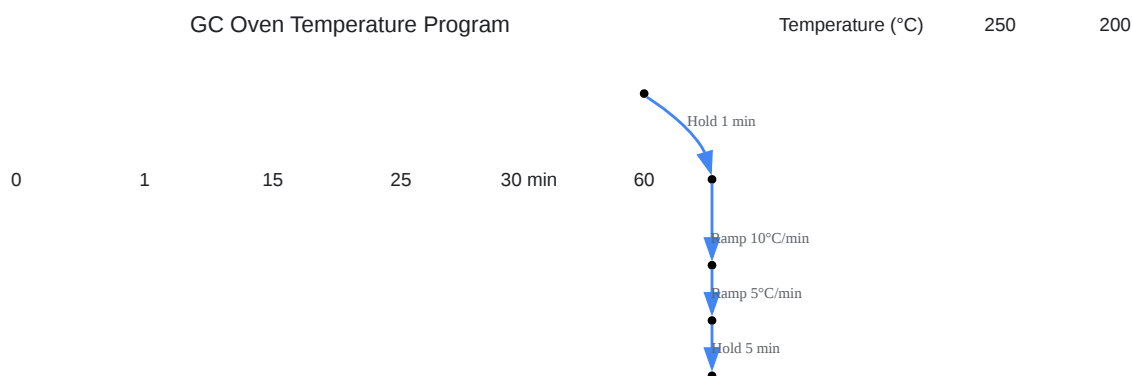
Chromatographic Conditions:

Parameter	Recommended Setting
GC Column	30 m x 0.25 mm ID, 0.25 µm film thickness, 5% Phenyl Polysiloxane (or similar)
Injector	On-Column
Injection Volume	1 µL
Oven Temperature Program	
Initial Temperature	60°C, hold for 1 min
Ramp 1	10°C/min to 200°C
Ramp 2	5°C/min to 250°C, hold for 5 min
Carrier Gas	Helium, constant flow at 2.5 mL/min
Detector	Nitrogen-Phosphorus Detector (NPD)
Temperature	325°C
Hydrogen Flow	3 mL/min
Air Flow	100 mL/min
Makeup Gas (Helium)	As per manufacturer's recommendation

Visualizations

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Caption: Experimental workflow for Dodemorph analysis.



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Caption: GC oven temperature program logic.

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- 3. Gas chromatographic determination of the pesticide dodemorph for assessment of occupational exposure - PubMed [pubmed.ncbi.nlm.nih.gov]
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